

# Technical Support Center: Tinuvin 123 Long-Term Stability in Outdoor Applications

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## Compound of Interest

Compound Name: *Tinuvin 123*

Cat. No.: *B1209033*

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This technical support center provides researchers, scientists, and formulation professionals with comprehensive guidance on the long-term stability of **Tinuvin 123** in outdoor applications. Below you will find frequently asked questions, troubleshooting guides, experimental protocols, and key performance data to assist in your research and development.

## Frequently Asked Questions (FAQs) & Troubleshooting Guide

Q1: What is **Tinuvin 123** and what is its primary function in outdoor applications?

A1: **Tinuvin 123** is a liquid Hindered Amine Light Stabilizer (HALS) with a non-basic, amino-ether functionality.<sup>[1][2][3]</sup> Its primary role is to protect polymers and coatings from degradation caused by exposure to UV light and other environmental factors. It functions as a radical scavenger, interrupting the photo-oxidative degradation cycle of the material.<sup>[4][5][6][7][8]</sup> This helps to prevent surface defects such as gloss reduction, cracking, chalking, and color change, thereby extending the service life of the product in outdoor settings.<sup>[9][1][3][10]</sup>

Q2: My coating containing **Tinuvin 123** is showing premature gloss reduction. What could be the cause?

A2: Premature gloss reduction is often a sign of early-stage surface degradation. Several factors could be at play:

- **Insufficient Concentration:** The amount of **Tinuvin 123** may be too low for the specific polymer system or the intensity of UV exposure. Recommended concentrations typically range from 0.5% to 2.0% based on binder solids, but optimization is crucial.[9][1]
- **Lack of a UV Absorber (UVA):** **Tinuvin 123** is a radical scavenger, not a UV absorber.[4][8] For optimal performance, especially in clear or lightly pigmented systems, it should be combined with a UVA (e.g., Tinuvin 384, Tinuvin 1130, Tinuvin 400).[9][1][10][11][12] The UVA filters harmful UV radiation, reducing the number of free radicals that the HALS needs to scavenge, creating a synergistic effect.[7][12]
- **Environmental Factors:** Severe environmental conditions, such as high UV radiation, extreme temperatures, and high humidity, can accelerate degradation rates.[12] The presence of pollutants or acid rain can also negatively impact coating performance.[12][13]

Q3: I am observing color changes (yellowing/fading) in my formulation. How can **Tinuvin 123** help, and what are its limitations?

A3: **Tinuvin 123** helps prevent color change by inhibiting the photo-oxidative reactions that degrade pigments and the polymer binder.[1] However, if you are still observing issues:

- **Formulation without a UVA:** As with gloss reduction, a UVA is critical for protecting against color change. The UVA absorbs UV light that would otherwise initiate the degradation of colorants.[7]
- **Interaction with Other Components:** Although **Tinuvin 123** has low basicity to prevent interactions with acidic paint ingredients like catalysts, other formulation components could be contributing to color instability.[1]
- **Thermal Degradation:** If the material is exposed to high temperatures, thermal degradation may occur. While **Tinuvin 123** offers high thermal stability, the primary protection against this is typically provided by antioxidants.[14]

Q4: Can **Tinuvin 123** be used in acidic environments, such as areas with acid rain?

A4: Yes, this is a key advantage of **Tinuvin 123**. Traditional HALS are basic and can interact with acidic components in a formulation or from the environment (like acid rain), which can deactivate the stabilizer.[7][13] **Tinuvin 123** is a non-basic N-O-R HALS, which makes it highly

suitable for acid-catalyzed coating systems and for applications in environments where acid rain is a concern.[9][3][4][7][15]

Q5: Is there a risk of **Tinuvin 123** migrating or leaching from the coating over time?

A5: Additive migration is a potential long-term failure mode for all polymer stabilizers.[16][17] While some sources describe **Tinuvin 123** as non-migrating, its liquid form and relatively low molecular weight could allow for diffusion over long periods, especially at elevated temperatures.[2][14] This can lead to a depletion of the stabilizer at the surface, where it is most needed. The choice of polymer matrix and the overall formulation's compatibility will significantly influence migration rates.

Q6: My water-borne coating formulation is unstable after adding **Tinuvin 123**. What is the issue?

A6: Standard **Tinuvin 123** is designed for solvent-based systems and may not be readily dispersible in water.[2][10] For aqueous applications, a specifically designed water-compatible version, such as **Tinuvin 123-DW ECO**, should be used.[4][14][18][19] These versions utilize technologies like Novel Encapsulated Additive Technology (NEAT) to ensure stable dispersion in water-based formulations without the need for co-solvents or high shear forces.[7][19] Using the incorrect grade can lead to formulation instability, phase separation, and poor performance.[18]

## Performance Data

The long-term performance of **Tinuvin 123**, particularly when combined with a UV absorber, has been demonstrated in various studies. The tables below summarize typical performance improvements.

### Table 1: Gloss Retention in Automotive Clear Coats

Data illustrates typical results from accelerated weathering tests (e.g., QUV or Xenon Arc).

Formulation	Gloss Retention after 2000 hours (%)
Unstabilized Clear Coat	< 20%
Clear Coat + 1.5% Tinuvin 123	~ 50%
Clear Coat + 2.0% UVA (e.g., Tinuvin 384)	~ 60%
Clear Coat + 1.5% Tinuvin 123 + 2.0% UVA	> 90%

## Table 2: Crack Prevention in Industrial Coatings

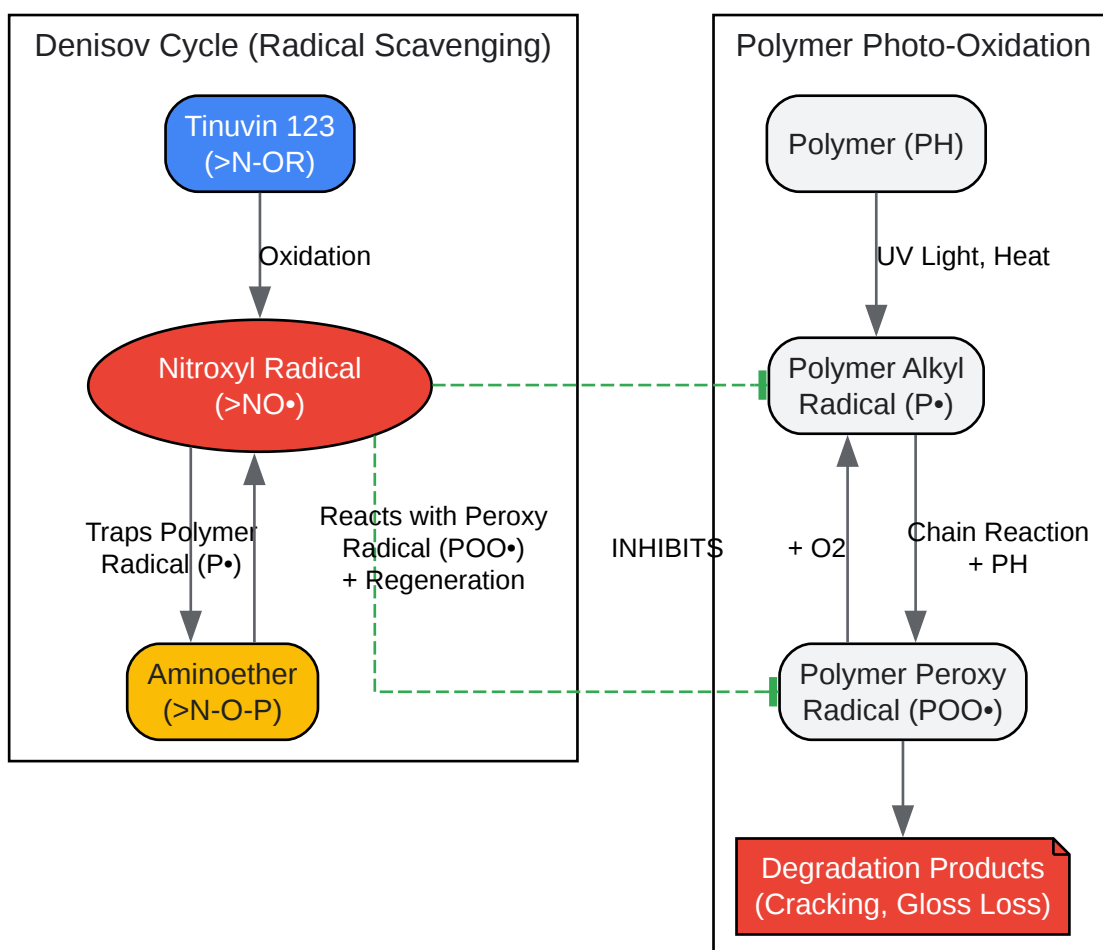
Performance after 5 years of Florida outdoor exposure.

Formulation	Cracking Observation
Unstabilized Coating	Severe cracking and delamination
Coating + HALS only	Moderate cracking
Coating + Tinuvin 123 / UVA Combination	No cracking or blistering[9][1][11]

## Key Mechanisms & Workflows

### Mechanism of Action for Hindered Amine Light Stabilizers (HALS)

The diagram below illustrates the Denisov Cycle, the regenerative radical scavenging mechanism by which **Tinuvin 123** protects the polymer matrix. The HALS molecule is converted to a stable nitroxyl radical, which then traps the damaging free radicals ( $P\bullet$  and  $POO\bullet$ ) generated during photo-oxidation, preventing chain reactions that lead to degradation.

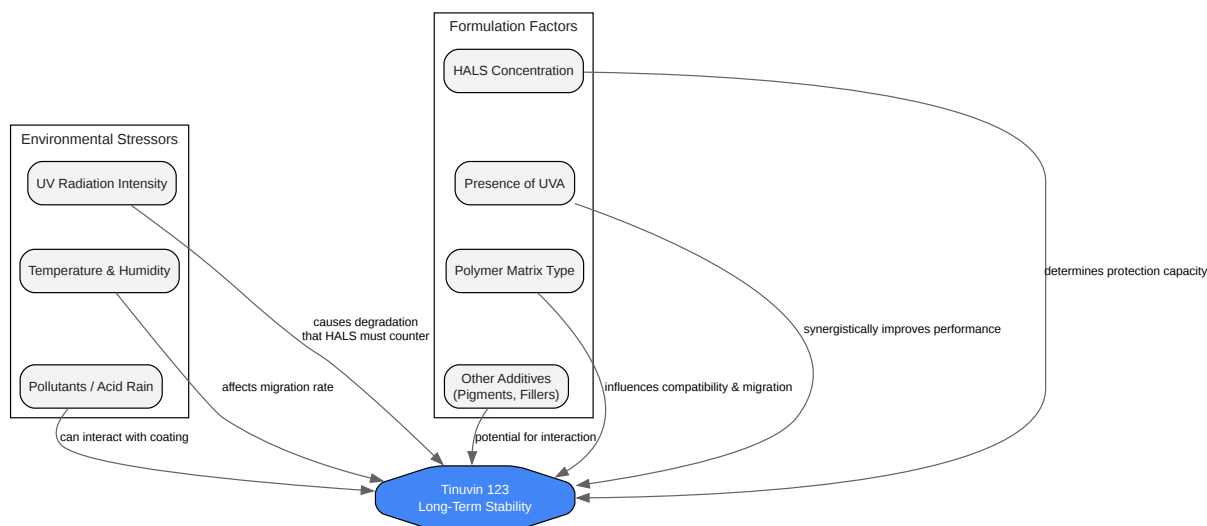


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Caption: Regenerative radical scavenging cycle of **Tinuvin 123**.

## Factors Affecting Long-Term Stability

Several interrelated factors influence the in-situ performance of **Tinuvin 123**. Understanding these relationships is key to troubleshooting and optimizing formulations for durability.



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Caption: Key factors influencing the outdoor stability of **Tinuvin 123**.

## Experimental Protocols

### Protocol 1: Accelerated Weathering Testing

This protocol outlines a general procedure for evaluating the long-term stability of a coating formulation containing **Tinuvin 123** using accelerated weathering chambers.

1. Objective: To assess the resistance of a stabilized coating to degradation from simulated sunlight, heat, and moisture.

2. Materials & Equipment:

- Test Substrates (e.g., steel Q-panels, wood panels)
- Coating formulations: (a) Unstabilized control, (b) Control + **Tinuvin 123**, (c) Control + **Tinuvin 123** + UVA
- Film Applicator (for consistent film thickness)
- Xenon Arc or Fluorescent UV (QUV) Weathering Chamber
- Gloss Meter (60° and/or 20°)
- Spectrocolorimeter
- Microscope (for crack analysis)

3. Procedure:

- Sample Preparation:
  - Prepare coating formulations, ensuring additives are thoroughly dispersed. Recommended levels: 1-2% **Tinuvin 123** and 1-3% UVA, based on binder solids.[\[1\]](#)
  - Apply coatings to substrates at a controlled and consistent dry film thickness.
  - Allow panels to cure completely according to manufacturer's specifications (e.g., 7 days at ambient temperature or forced cure schedule).
- Initial Measurements:
  - Measure and record the initial gloss (60°) and color (CIELAB Lab\* values) of each panel at multiple locations.
- Accelerated Weathering Exposure:

- Place panels in the weathering chamber.
- Select an appropriate test cycle (e.g., ASTM G154 for QUV or ASTM G155 for Xenon Arc). A common cycle includes alternating periods of UV light, heat, and moisture (condensation or water spray).
- Periodic Evaluation:
  - Remove panels at predetermined intervals (e.g., every 500 hours).
  - Visually inspect for cracking, blistering, or chalking.
  - Measure and record gloss and color at the same locations as the initial measurements.
  - Calculate Gloss Retention (%) and Color Difference ( $\Delta E^*$ ).
- Data Analysis:
  - Plot Gloss Retention vs. Exposure Time and  $\Delta E^*$  vs. Exposure Time for each formulation.
  - Compare the performance of the stabilized systems against the unstabilized control to quantify the effectiveness of **Tinuvin 123**.

## Experimental Workflow: Stability Assessment

The diagram below outlines the logical flow for a comprehensive stability assessment project, from formulation to final analysis.

Caption: Standard experimental workflow for evaluating coating durability.

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)